

1-(Azidomethyl)-2-iodobenzene: Technical Guide

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Compound of Interest

Compound Name: 1-(Azidomethyl)-2-iodobenzene

CAS No.: 405198-82-5

Cat. No.: B1281164

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Compound Identity & Core Specifications

1-(Azidomethyl)-2-iodobenzene, commonly known as 2-iodobenzyl azide, is a bifunctional organic building block characterized by the presence of an electrophilic benzylic azide and an ortho-positioned iodine atom. This dual functionality makes it a privileged scaffold in diversity-oriented synthesis, particularly for constructing fused nitrogen heterocycles via tandem cross-coupling/cycloaddition sequences.

Property	Specification
CAS Number	405198-82-5
IUPAC Name	1-(Azidomethyl)-2-iodobenzene
Synonyms	2-Iodobenzyl azide; o-Iodobenzyl azide
Molecular Formula	
Molecular Weight	259.05 g/mol
Physical State	Pale yellow oil or low-melting solid (light sensitive)
Solubility	Soluble in DCM, THF, DMSO, DMF; insoluble in water

Synthesis Protocol

The synthesis of **1-(azidomethyl)-2-iodobenzene** is typically achieved via nucleophilic substitution (

) of 2-iodobenzyl bromide. This protocol prioritizes safety due to the energetic nature of the azide functionality.

Reagents & Materials

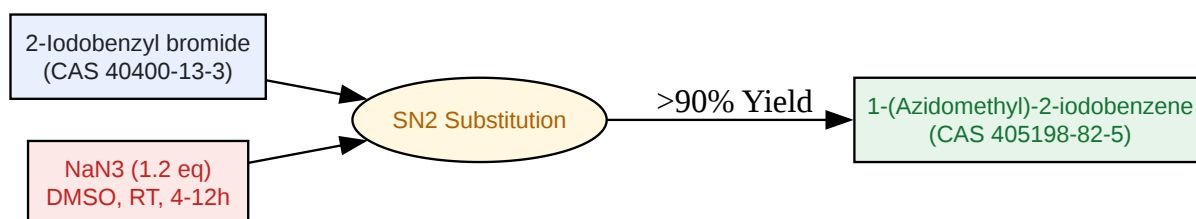
- Precursor: 2-Iodobenzyl bromide (CAS 40400-13-3).
- Nucleophile: Sodium azide () (1.2–1.5 equivalents).
- Solvent: DMSO (Dimethyl sulfoxide) or DMF (Dimethylformamide). Note: DMSO accelerates the reaction rate significantly due to better cation solvation.
- Workup: Diethyl ether () or Ethyl acetate (), Water, Brine.

Step-by-Step Methodology

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-iodobenzyl bromide (1.0 equiv) in DMSO (0.5 M concentration).
- Azidation: Caution: Add sodium azide (1.2 equiv) portion-wise at room temperature. Do not heat initially.^[1] The reaction is slightly exothermic.^[2]
- Reaction: Stir the mixture at ambient temperature (20–25 °C) for 4–12 hours. Monitor conversion by TLC (Hexanes/EtOAc) or LC-MS. The benzylic bromide spot should disappear.
- Quench & Extraction:
 - Dilute the reaction mixture with 5 volumes of ice-cold water.
 - Extract three times with diethyl ether.^[2] Avoid chlorinated solvents if possible during extraction to minimize shock sensitivity risks in case of diazide formation, though unlikely here.
- Purification: Wash the combined organic layers with water (2x) and brine (1x) to remove residual DMSO. Dry over anhydrous

, filter, and concentrate under reduced pressure at <30 °C.
- Storage: Store the resulting pale yellow oil in the dark at -20 °C.

Synthesis Workflow Diagram



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Figure 1: Nucleophilic substitution pathway for the synthesis of 2-iodobenzyl azide.

Reactivity Landscape & Applications

The strategic value of **1-(azidomethyl)-2-iodobenzene** lies in its orthogonality. The azide group allows for "Click" chemistry (CuAAC) or Staudinger reactions, while the ortho-iodine serves as a handle for Palladium-catalyzed cross-coupling (Suzuki, Sonogashira, Heck).

A. Tandem Sonogashira / Click Cyclization

This is the most powerful application of this scaffold. By reacting 2-iodobenzyl azide with a terminal alkyne in the presence of Pd and Cu catalysts, researchers can synthesize fused tricyclic systems (e.g.,

) in a one-pot operation.

- Mechanism:
 - Sonogashira Coupling: The terminal alkyne couples with the aryl iodide.^[3]
 - Intramolecular Cycloaddition: The newly installed alkyne is positioned perfectly to react with the benzylic azide, forming a fused triazole ring.

B. Sequential Functionalization (Click then Couple)

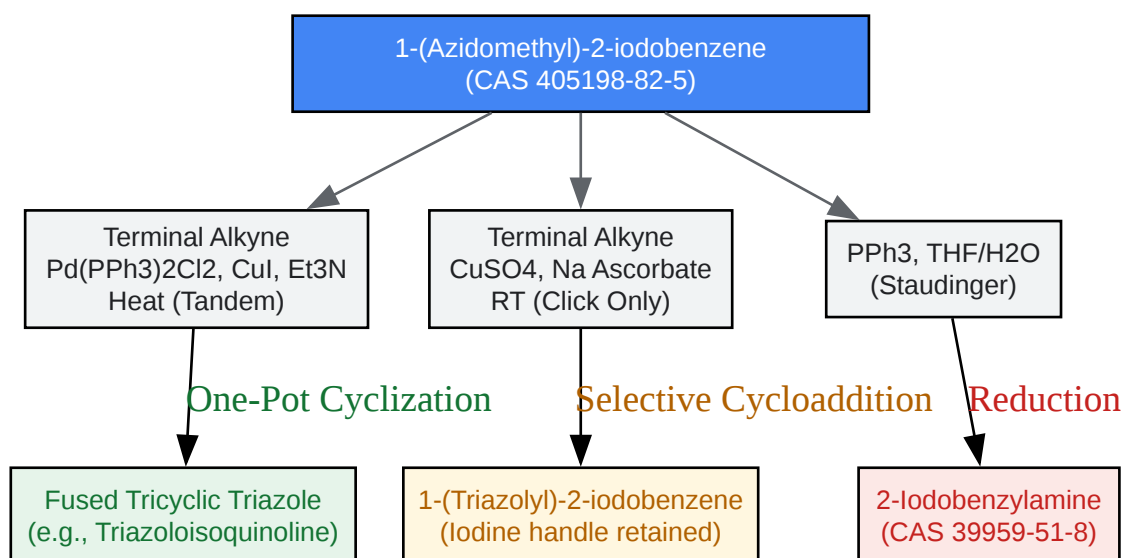
Alternatively, the azide can be reacted first via standard CuAAC conditions (CuI, Ascorbate) to install a 1,2,3-triazole. The aryl iodide remains intact, allowing for subsequent functionalization of the benzene ring to build complex libraries.

C. Staudinger Reduction

Reduction with triphenylphosphine (

) yields 2-iodobenzylamine (CAS 39959-51-8), a valuable intermediate for synthesizing isoindolinones or secondary amines via Buchwald-Hartwig coupling.

Reaction Pathway Diagram



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Figure 2: Divergent reactivity profile showing tandem cyclization vs. selective functionalization.

Safety & Handling Protocols

Explosion Hazard

While organic azides with a Carbon-to-Nitrogen ratio (

) > 3 are generally stable, all azides are potentially energetic.

- Rule of Thumb:

(where

is the number of atoms). For

, the ratio is roughly 2.3 (C=7, N=3), which is borderline. The heavy iodine atom adds mass but does not stabilize the azide electronically.

- Precaution: Never distill this compound to dryness. Use a blast shield when working on scales > 1 gram.

Light Sensitivity

Aryl iodides are prone to homolytic cleavage of the C-I bond upon exposure to UV light, liberating iodine (

) and turning the sample purple/brown.

- Storage: Amber vials wrapped in aluminum foil.

Incompatibility

- Acids: Contact with strong acids can liberate Hydrazoic acid (), which is highly toxic and explosive.
- Metals: Avoid contact with copper or lead pipes (forms explosive metal azides), although Cu(I) is used catalytically in controlled reaction vessels.

References

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